

# Benzyl alcohol- $^{13}\text{C}$ chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzyl alcohol- $^{13}\text{C}$

Cat. No.: B1626251

[Get Quote](#)


An In-depth Technical Guide to Benzyl alcohol- $^{13}\text{C}$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of Benzyl alcohol- $^{13}\text{C}$ . This isotopically labeled compound is an invaluable tool in mechanistic and metabolic studies, offering a means to trace the fate of the benzyl moiety through complex chemical and biological systems.

## Structure and Chemical Identity

Benzyl alcohol- $^{13}\text{C}$  is benzyl alcohol that has been selectively enriched with the stable isotope carbon-13 at the benzylic (alpha) carbon position. This labeling does not significantly alter the chemical reactivity of the molecule but provides a unique spectroscopic marker for tracking its transformations.

- Chemical Formula:  $\text{C}_6\text{H}_5^{13}\text{CH}_2\text{OH}$
- Structure:  Chemical structure of Benzyl Alcohol (Note: The image shows the general structure of benzyl alcohol. In Benzyl alcohol- $^{13}\text{C}$ , the carbon atom of the  $\text{CH}_2$  group is a  $^{13}\text{C}$  isotope.)
- Significance of Isotopic Labeling: Isotopic labeling is a critical technique for tracking the movement of an atom or molecule through a reaction or a metabolic pathway.<sup>[1]</sup> By replacing

a standard carbon-12 atom with a carbon-13 isotope, researchers can precisely follow the labeled molecule using analytical techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).<sup>[1]</sup>

## Physicochemical Properties

The physical properties of Benzyl alcohol-<sup>13</sup>C are nearly identical to those of its unlabeled counterpart. The primary difference is its molecular weight. Quantitative data is summarized in the table below.

Property	Value	Reference(s)
CAS Number	54522-91-7	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	109.13 g/mol	<sup>[1]</sup> <sup>[2]</sup>
Linear Formula	C <sub>6</sub> H <sub>5</sub> <sup>13</sup> CH <sub>2</sub> OH	<sup>[2]</sup>
Appearance	Colorless liquid	<sup>[3]</sup>
Melting Point	-16 to -13 °C	<sup>[2]</sup>
Boiling Point	203-205 °C	<sup>[2]</sup>
Density	1.055 g/mL at 25 °C	<sup>[2]</sup>
Refractive Index	n <sub>20</sub> /D 1.54	<sup>[2]</sup>
Isotopic Purity	Typically ≥99 atom % <sup>13</sup> C	<sup>[2]</sup>

## Spectroscopic Characterization

Spectroscopic analysis is fundamental for confirming the identity, purity, and isotopic enrichment of Benzyl alcohol-<sup>13</sup>C.

Analytical Technique	Key Observation	Reference(s)
$^{13}\text{C}$ NMR	Enhanced signal for the $\alpha$ -carbon at $\sim 64$ -65 ppm (in $\text{CDCl}_3$ )	[1][4]
Mass Spectrometry (EI)	Molecular ion ( $M+1$ ) peak at $m/z$ 109	[1]
$^1\text{H}$ NMR	Observation of $^1\text{H}$ - $^{13}\text{C}$ coupling constants	[1]
Infrared (IR) Spectroscopy	Broad O-H stretch at $\sim 3500$ -3000 $\text{cm}^{-1}$ ; C-O stretch at $\sim 1080$ -1010 $\text{cm}^{-1}$	[5][6]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most direct method for confirming the position and incorporation of the  $^{13}\text{C}$  label.[1]

- $^{13}\text{C}$  NMR: The alpha-carbon of Benzyl alcohol- $^{13}\text{C}$  shows a significantly enhanced signal in the  $^{13}\text{C}$  NMR spectrum due to the high isotopic enrichment (typically 99%).[1] This peak appears at approximately 64-65 ppm, though the exact shift can be influenced by the solvent.[1] This distinct signal allows for unambiguous identification and can be monitored to track the carbon's transformation in chemical reactions.[1]
- $^1\text{H}$  NMR: High-resolution proton NMR can provide secondary confirmation of  $^{13}\text{C}$  labeling through the observation of one-bond and two-bond  $^1\text{H}$ - $^{13}\text{C}$  coupling constants, which are absent in the unlabeled compound.[1]

## Mass Spectrometry (MS)

Mass spectrometry validates the successful incorporation of the heavier isotope by detecting the change in molecular weight.[1] Unlabeled benzyl alcohol has a molecular weight of approximately 108.14 g/mol, presenting a molecular ion peak at an  $m/z$  of 108.[1][5] For Benzyl alcohol- $^{13}\text{C}$ , this peak shifts by one mass unit to an  $m/z$  of 109, providing clear evidence of single  $^{13}\text{C}$  atom incorporation.[1]

## Experimental Protocols

### Synthesis of Benzyl alcohol- $^{13}\text{C}$

A common method for the synthesis of Benzyl alcohol- $^{13}\text{C}$  is the reduction of a corresponding  $^{13}\text{C}$ -labeled benzoic acid derivative.

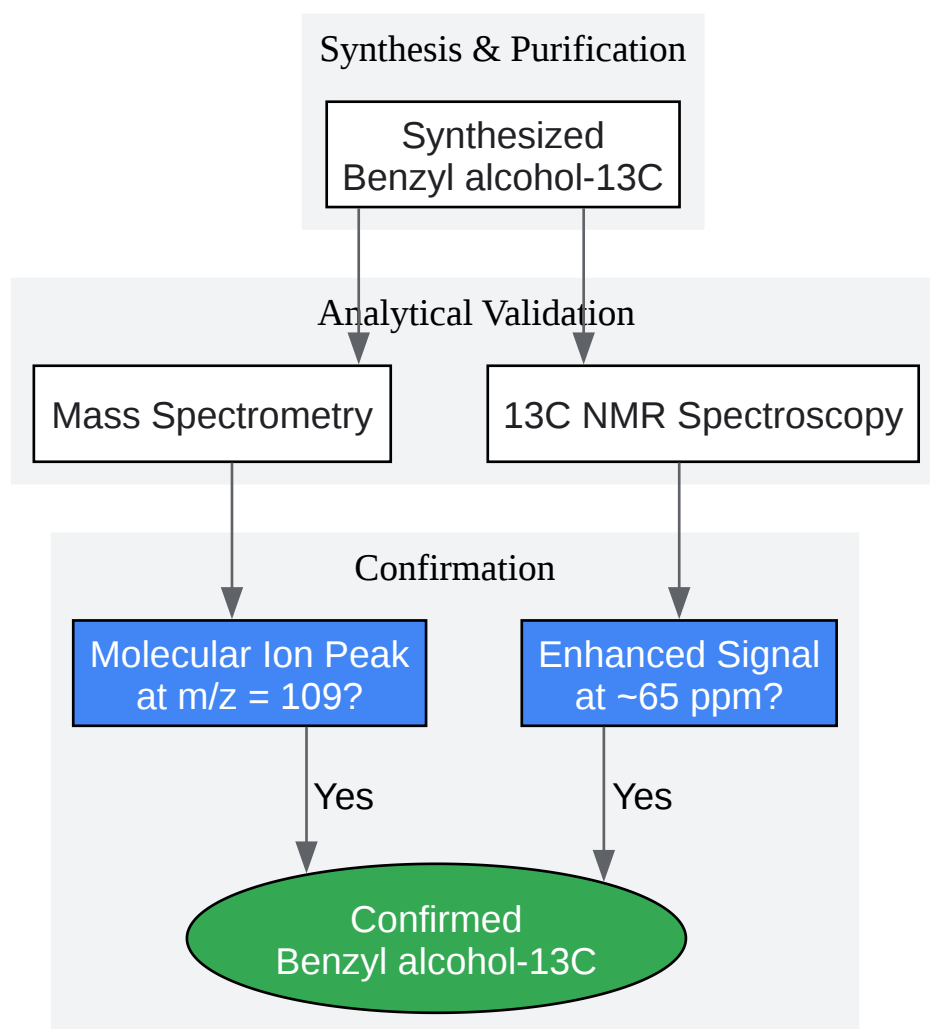
Protocol: Reduction of Benzyl [ $^{13}\text{C}$ -carboxy]benzoate

This protocol is adapted from a procedure for synthesizing isotopically labeled benzyl alcohol.

- **Reaction Setup:** In a reaction vessel, dissolve benzyl [ $^{13}\text{C}$ -carboxy]benzoate (1 equivalent) in ethanol.
- **Catalyst Addition:** Add Palladium on charcoal (5% Pd, 0.1 equivalents) to the solution.
- **Hydrogenolysis:** Stir the mixture under a hydrogen atmosphere (1 atm) for approximately 4 hours.
- **Workup:** Filter the solution to remove the palladium catalyst.
- **Purification:** Distill the ethanol under reduced pressure. The residue, containing the product and [ $^{13}\text{C}$ -carboxy]benzoic acid, can be further purified by sublimation to isolate the Benzyl alcohol- $^{13}\text{C}$ .
- **Characterization:** Confirm the chemical identity and isotopic purity of the final product using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry as described above.

### Analytical Workflow for Isotopic Labeling Confirmation

The following workflow is standard for verifying the successful synthesis and purity of Benzyl alcohol- $^{13}\text{C}$ .



[Click to download full resolution via product page](#)

Caption: Workflow for analytical validation of Benzyl alcohol-<sup>13</sup>C.

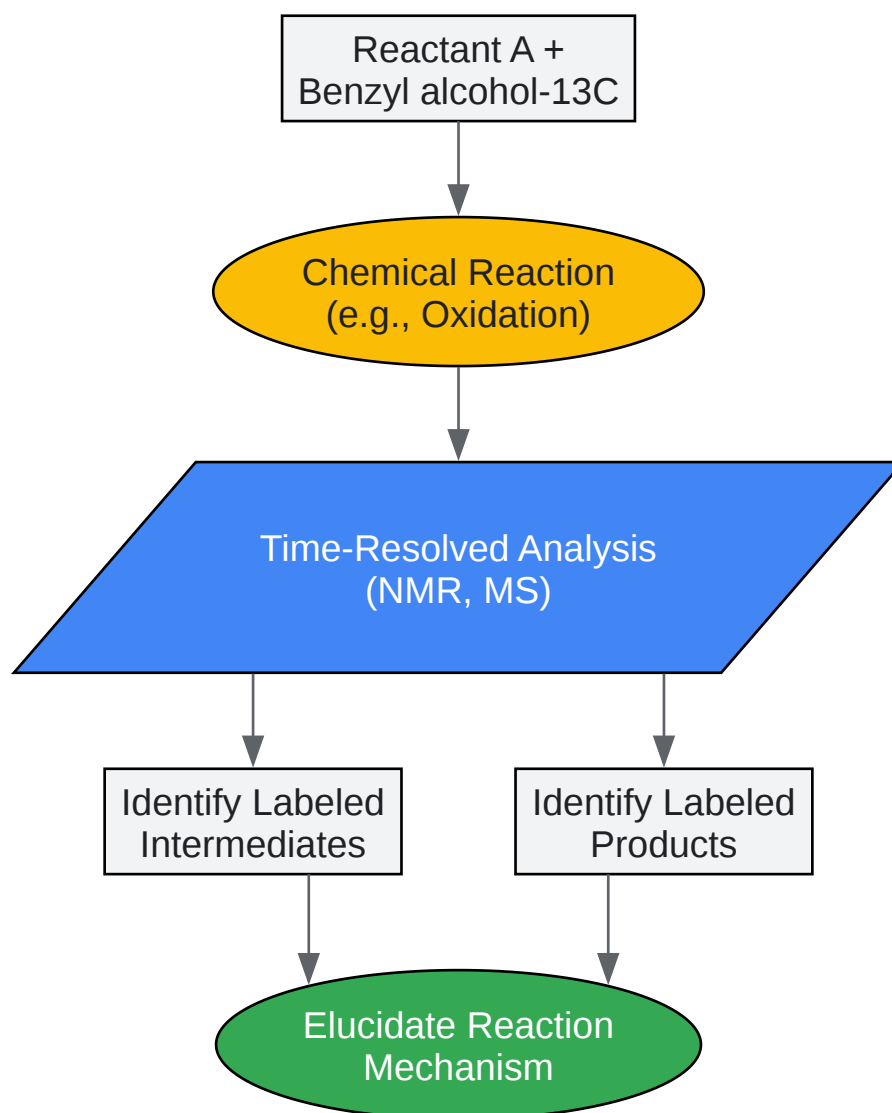
## Applications in Research and Drug Development

Benzyl alcohol-<sup>13</sup>C is a powerful tracer used to elucidate reaction mechanisms and metabolic pathways.<sup>[1]</sup> Its applications are crucial in organic chemistry, biochemistry, and pharmaceutical development.

## Mechanistic Studies

In mechanistic studies, the <sup>13</sup>C label allows researchers to follow the benzylic carbon through a sequence of chemical transformations.<sup>[1]</sup> By using NMR and MS to analyze intermediates and

final products, it is possible to definitively identify which bonds are formed and broken, providing critical insights into the reaction pathway.<sup>[1]</sup> For example, it has been used in high-pressure NMR studies to monitor the kinetics of catalytic oxidations in real-time.<sup>[1][7]</sup>



[Click to download full resolution via product page](#)

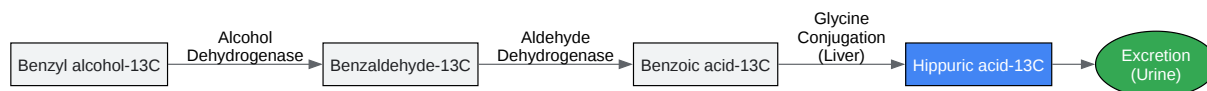
Caption: General workflow for a tracer study using Benzyl alcohol-<sup>13</sup>C.

## Metabolic Pathway Analysis

Isotopically labeled compounds are essential for studying how drugs and other xenobiotics are metabolized in biological systems.

## A. Metabolism in Mammals

In healthy individuals, benzyl alcohol is rapidly oxidized to benzoic acid.[3] This is then conjugated with glycine in the liver and excreted in the urine as hippuric acid.[3] Using Benzyl alcohol-<sup>13</sup>C allows researchers to quantify the rate and extent of this metabolic process.

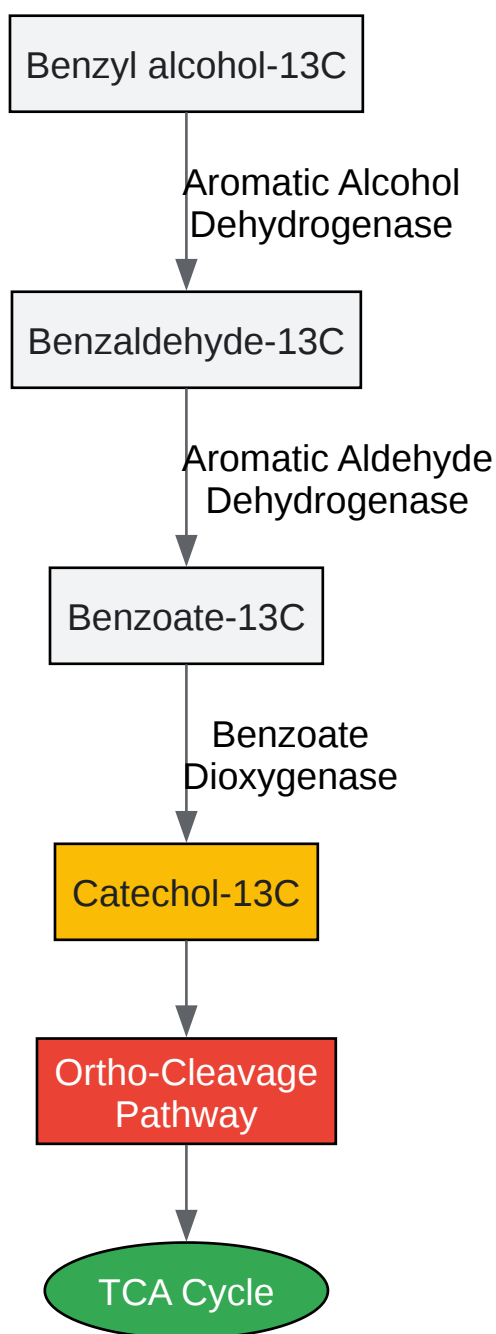


[Click to download full resolution via product page](#)

Caption: Human metabolic pathway of Benzyl alcohol-<sup>13</sup>C.

## B. Microbial Metabolism

Certain bacteria can utilize benzyl alcohol as a carbon source. Studies in *Pseudomonas putida* CSV86 have shown that benzyl alcohol is metabolized via benzaldehyde and benzoate to catechol, which then enters the central metabolism through the ortho-cleavage pathway.[8][9]



[Click to download full resolution via product page](#)

Caption: Metabolism of Benzyl alcohol-<sup>13</sup>C in *P. putida* CSV86.

## Drug Development

In the development of pharmaceuticals, stable isotope-labeled compounds like Benzyl alcohol-<sup>13</sup>C are used as internal standards for quantitative analysis by methods such as GC-MS or LC-MS.[10][11] Its use as a tracer is also vital for understanding the metabolic fate and



pharmacokinetics of drug candidates that contain a benzyl moiety.[10] Furthermore, unlabeled benzyl alcohol itself is widely used as an excipient in drug formulations for its preservative and solubilizing properties.[12][13]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzyl alcohol-13C | 54522-91-7 | Benchchem [benchchem.com]
- 2. Benzyl alcohol-a-13C 13C 99atom 54522-91-7 [sigmaaldrich.com]
- 3. Benzyl alcohol - Wikipedia [en.wikipedia.org]
- 4. Solved 13C NMR Spectrum: Starting Material=Benzyl Alcohol 5- | Chegg.com [chegg.com]
- 5. google.com [google.com]
- 6. jcsp.org.pk [jcsp.org.pk]
- 7. In situ high-pressure 13C/1H NMR reaction studies of benzyl alcohol oxidation over a Pd/Al2O3 catalyst - Reaction Chemistry & Engineering (RSC Publishing) [pubs.rsc.org]
- 8. Metabolism of benzyl alcohol via catechol ortho-pathway in methylnaphthalene-degrading Pseudomonas putida CSV86 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. medchemexpress.com [medchemexpress.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. What is Benzyl Alcohol used for? [synapse.patsnap.com]
- 13. ema.europa.eu [ema.europa.eu]
- To cite this document: BenchChem. [Benzyl alcohol-13C chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626251#benzyl-alcohol-13c-chemical-properties-and-structure]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)